

Analytical techniques for the characterization of 4-Hydroxy-4-phenylcyclohexanone

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Compound of Interest

Compound Name: 4-Hydroxy-4-phenylcyclohexanone

CAS No.: 51171-73-4

Cat. No.: B1605437

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Application Note: Analytical Characterization of **4-Hydroxy-4-phenylcyclohexanone**

Introduction & Chemical Context

4-Hydroxy-4-phenylcyclohexanone (CAS 51171-73-4) is a critical structural motif in the synthesis of central nervous system (CNS) active agents, particularly opioid analgesics and serotonin-norepinephrine reuptake inhibitors (SNRIs). Structurally, it possesses a cyclohexane ring with a ketone at position 1 and a tertiary alcohol with a phenyl group at position 4.^[1]

Critical Quality Attributes (CQAs):

- **Identity:** Differentiation from its dehydration product (4-phenylcyclohex-3-en-1-one) and the des-hydroxy analog (4-phenylcyclohexanone).^[1]
- **Stereochemistry:** The molecule possesses a plane of symmetry passing through C1 and C4, rendering it achiral (meso-like in terms of symmetry, though not a meso compound in the strict sense of having chiral centers).^[1] However, substitution at other positions would break this symmetry.^[1]

- **Stability:** The tertiary benzylic alcohol at C4 is prone to acid-catalyzed dehydration, making the quantification of the alkene impurity essential.[\[1\]](#)

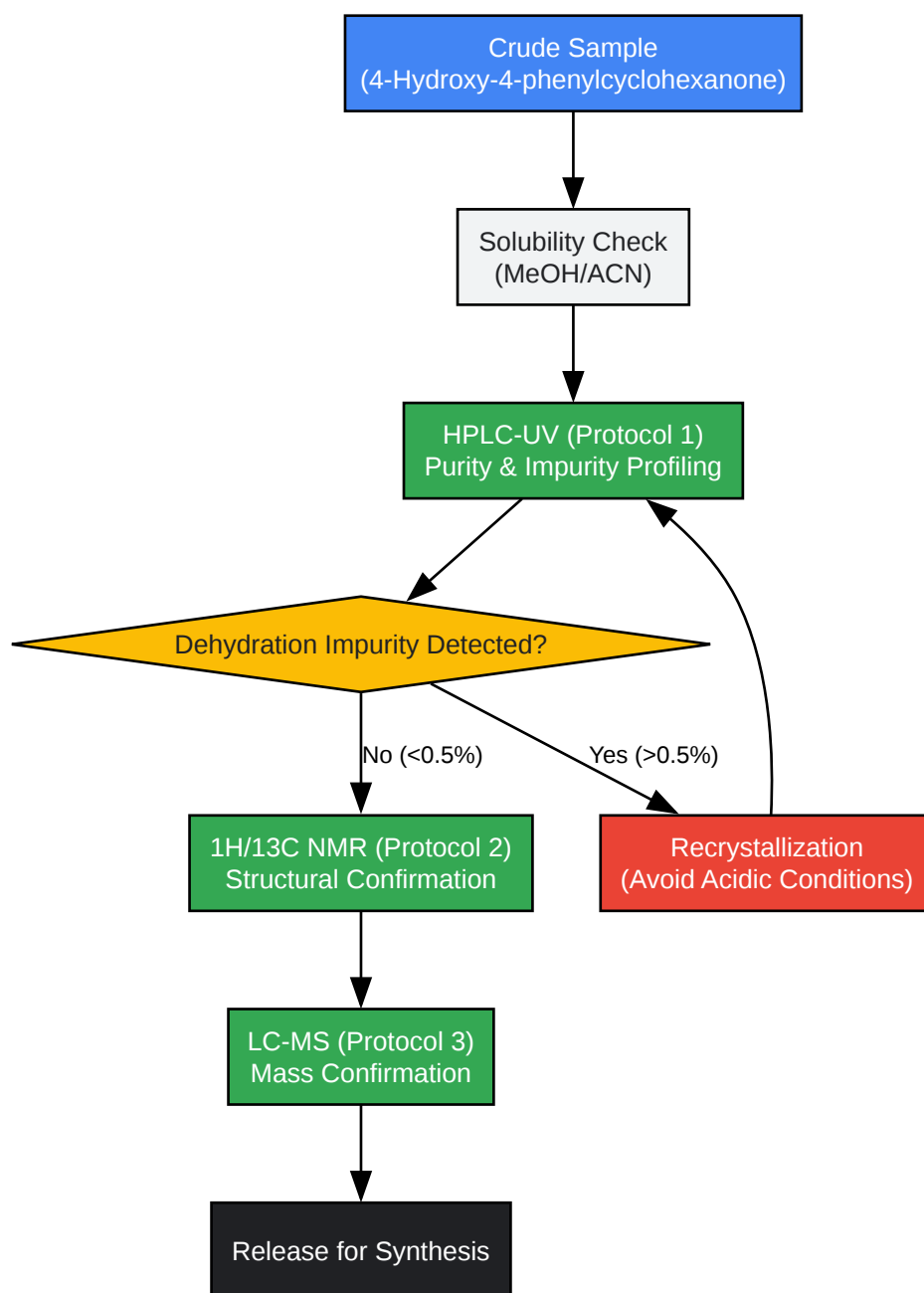
Physicochemical Profile:

Property	Value / Description
Molecular Formula	C₁₂H₁₄O₂
Molecular Weight	190.24 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in MeOH, ACN, DMSO, DCM; Sparingly soluble in water

| Key Impurity | 4-Phenylcyclohex-3-en-1-one (Dehydration product) |[\[2\]](#)[\[3\]](#)

Analytical Strategy Workflow

The following decision tree outlines the logical flow for characterizing this intermediate, prioritizing the detection of the dehydration impurity which is the most common stability failure mode.



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Figure 1: Analytical workflow prioritizing the detection of the benzylic dehydration impurity.

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: To separate the target 4-hydroxy compound from the less polar dehydration impurity (alkene) and the starting material (often 1,4-cyclohexanedione monoacetal or similar).

Method Development Logic: The target molecule contains a hydroxyl group, making it significantly more polar than the dehydration product (4-phenylcyclohex-3-enone). A standard C18 column is sufficient, but gradient elution is required to elute the non-polar phenyl impurities efficiently.[\[1\]](#)

Instrument Parameters:

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.[\[1\]](#)
- Column Temp: 30°C.
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV @ 210 nm (carbonyl/phenyl) and 254 nm (aromatic).[\[1\]](#)
- Injection Volume: 5-10 μ L.

Mobile Phase:

- Solvent A: 0.1% Phosphoric Acid in Water (Acidic pH suppresses silanol interactions; use Formic Acid for MS).[\[1\]](#)
- Solvent B: Acetonitrile (ACN).[\[1\]](#)

Gradient Table:

Time (min)	% Solvent A	% Solvent B	Curve	Description
0.0	90	10	Initial	Equilibration
2.0	90	10	Linear	Hold for polar impurities
15.0	10	90	Linear	Elution of main peak & non-polars
18.0	10	90	Linear	Wash
18.1	90	10	Step	Re-equilibration

| 23.0 | 90 | 10 | Hold | End |

Expected Elution Order:

- Polar precursors (e.g., cyclohexanedione derivatives) - Early eluting[1]
- **4-Hydroxy-4-phenylcyclohexanone** (Target) - Mid-eluting (approx 8-10 min)[1]
- 4-Phenylcyclohex-3-enone (Impurity) - Late eluting (loss of OH increases hydrophobicity)[1]
- Biphenyl/Phenyl halides (if Grignard reagents used) - Very late eluting[1]

Protocol 2: Structural Elucidation via NMR

Objective: To confirm the presence of the quaternary carbon at C4 and the integrity of the cyclohexane ring symmetry.

Solvent: CDCl₃ (Chloroform-d) or DMSO-d₆ (if solubility is an issue or to observe the OH proton).

¹H NMR (400 MHz, CDCl₃) - Assignment Strategy:

- Aromatic Region (7.2 - 7.5 ppm): Multiplet, 5H (Phenyl group).[1]

- Hydroxyl Proton (~1.5 - 2.5 ppm): Broad singlet (exchangeable with D₂O).[1] If in DMSO-d₆, this may appear as a sharp singlet around 5.0 ppm.[1]
- Ring Protons (1.8 - 3.0 ppm):
 - The molecule has a plane of symmetry.[1]
 - C2/C6 Protons (α to carbonyl): These will appear as a complex multiplet around 2.8 - 3.0 ppm (deshielded by carbonyl).[1]
 - C3/C5 Protons (β to carbonyl, adjacent to C4): These will appear as a multiplet around 2.0 - 2.3 ppm.[1]
 - Differentiation: The absence of an alkene proton (usually ~6.0 ppm) confirms no dehydration has occurred.[1]

¹³C NMR (100 MHz, CDCl₃) - Key Signals:

Shift (ppm)	Carbon Type	Assignment	Diagnostic Value
~211.0	C=O[3]	C1 (Ketone)	Confirms oxidation state.[1]
~148.0	Cq (Ar)	Ipso-phenyl	Confirms phenyl attachment.[1]
~128.0	CH (Ar)	Ortho/Meta/Para	Typical aromatic signals.[1]
~73.0	Cq (Aliphatic)	C4 (C-OH)	Critical: Confirms tertiary alcohol.[1]
~36.0	CH ₂	C3/C5	Symmetric methylene.[1]

| ~38.0 | CH₂ | C2/C6 | Symmetric methylene α to ketone.[1] |

Protocol 3: Mass Spectrometry (LC-MS)

Objective: To confirm molecular weight and identify impurities.

Technique: Electrospray Ionization (ESI) in Positive Mode.[1]

- Note: Ketones and neutral alcohols ionize poorly in pure ESI.[1] Ammonium formate or formic acid buffers are recommended to promote $[M+H]^+$ or $[M+NH_4]^+$ adducts.[1]

MS Parameters:

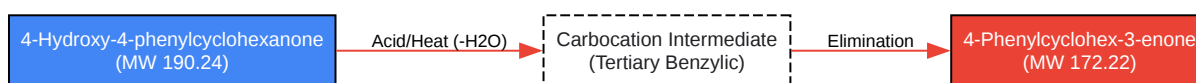
- Source: ESI Positive.[1]
- Capillary Voltage: 3.5 kV.[1]
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation/dehydration).

Interpretation:

- Target (MW 190.24):
 - $[M+H]^+ = 191.24$ (Often weak).[1]
 - $[M+H - H_2O]^+ = 173.23$ (Dominant peak due to facile loss of water from tertiary benzylic alcohol).[1]
 - $[M+Na]^+ = 213.23$ (Sodium adduct, usually stable).[1]
- Impurity (Dehydrated, MW 172.22):
 - $[M+H]^+ = 173.23$.[1]
 - Differentiation: The impurity elutes later in HPLC.[1] If the peak at 173 m/z aligns with the main UV peak, it is in-source fragmentation.[1] If it aligns with a separate lipophilic peak, it is the impurity.[1]

Impurity Profiling: The Dehydration Pathway

The most critical aspect of characterizing this molecule is monitoring the stability of the tertiary alcohol.[1]



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Figure 2: Acid-catalyzed dehydration pathway leading to the primary impurity.

Mitigation Strategy:

- Store samples in a cool, dry place.
- Avoid acidic diluents in HPLC if possible (or keep run times short).[1]
- If the "Impurity" peak in HPLC increases over time in solution, the diluent is too acidic.[1]

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- Dehydration Mechanisms: Carey, F. A., & Sundberg, R. J.[1] Advanced Organic Chemistry Part A: Structure and Mechanisms. Springer, 2007.[1] (Authoritative text on benzylic alcohol elimination).

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- [2. 4-Phenylcyclohexanone\(4894-75-1\) ¹³C NMR spectrum \[chemicalbook.com\]](#)
- [3. rsc.org \[rsc.org\]](#)
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